

Application Notes and Protocols for a Controlled Mentos and Soda Experiment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Metos

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Introduction

The dramatic eruption resulting from the mixture of Mentos candies and carbonated beverages, commonly known as the "Mentos and soda" reaction, serves as an excellent model for studying the physical processes of nucleation and rapid gas release from a supersaturated solution. While often presented as a simple demonstration, a controlled experimental approach can yield quantifiable and reproducible data, providing insights into the kinetics of degassing, surface tension effects, and the role of nucleation sites. This phenomenon is primarily a physical reaction, not a chemical one. The microscopic pores on the surface of the Mentos candy act as nucleation sites, allowing dissolved carbon dioxide (CO_2) in the soda to rapidly form bubbles and escape the solution, leading to a vigorous eruption.^{[1][2][3][4][5][6]} The artificial sweeteners and preservatives, such as aspartame and potassium benzoate found in diet sodas, can lower the surface tension of the liquid, often resulting in a more dramatic reaction compared to regular sodas. This document provides detailed protocols for conducting a controlled and quantifiable Mentos and soda experiment suitable for a research environment.

Experimental Principles

The core principle of the Mentos and soda experiment is heterogeneous nucleation. Carbonated beverages are supersaturated with CO_2 gas, which is dissolved under pressure. For the CO_2 to come out of the solution and form bubbles, it requires energy to overcome the surface tension of the liquid. The microscopic pits and crevices on the surface of a Mentos

candy provide a vast number of nucleation sites.^{[1][7]} These sites lower the energy barrier for bubble formation, allowing for an exponential increase in the rate of CO₂ release. The rapid formation and expansion of these bubbles displace the liquid, resulting in a geyser-like eruption. The intensity of this eruption is dependent on several variables that can be precisely controlled and measured.

Experimental Protocols

To ensure reproducibility and accurate data collection, the following protocols should be strictly adhered to.

Materials and Apparatus

- **Carbonated Beverage:** 2-liter bottles of diet soda (e.g., Diet Coke) are recommended due to their vigorous reaction and non-sticky residue.^{[7][8]} Ensure all bottles are from the same batch and have been stored at the same temperature.
- **Mentos Candies:** Use standard mint Mentos. Ensure they are fresh and from the same package to maintain consistency in surface texture.
- **Mentos Delivery Device:** A standardized delivery mechanism is crucial for simultaneous and consistent release of the candies. A commercially available "Geyser Tube" or a custom-made device is recommended.^{[9][10]} (See Appendix A for instructions on building a DIY delivery device).
- **Measurement Tools:**
 - Digital scale (accurate to 0.1 g)
 - Graduated cylinders (2000 mL capacity)
 - Stopwatch
 - Meter stick or measuring tape
 - High-speed camera (optional, for detailed trajectory analysis)
 - Thermometer

- Safety Equipment: Safety goggles, lab coat, and gloves.
- Experimental Area: A large, open outdoor area or a well-ventilated laboratory with a high ceiling and easily cleanable surfaces. A backdrop with marked height increments is recommended for measuring the geyser height.[\[1\]](#)[\[2\]](#)[\[11\]](#)

Experimental Procedure

- Preparation:
 - Bring all soda bottles to the desired and consistent experimental temperature. For example, equilibrate them in a water bath or an incubator for at least 24 hours.[\[1\]](#)[\[2\]](#)
Record the initial temperature of the soda.
 - Prepare the Mentos delivery device by loading the desired number of candies (e.g., 7 Mentos).
 - Set up the measurement backdrop and camera (if used).
 - Measure the initial mass of the unopened soda bottle.
- Execution:
 - Carefully open the soda bottle, minimizing any agitation.
 - Securely attach the Mentos delivery device to the mouth of the bottle.
 - Simultaneously start the stopwatch and release the Mentos into the soda.
 - Observe and record the maximum height of the geyser using the backdrop. If using a camera, this can be analyzed post-experiment.
 - Stop the stopwatch when the main, forceful eruption ceases.
 - Once the reaction has completely subsided, measure the final mass of the soda bottle and its remaining contents.
- Data Collection:

- Record the following quantitative data for each trial:
 - Initial and final mass of the soda bottle (g)
 - Mass of soda lost (g) (Initial Mass - Final Mass)
 - Maximum geyser height (m)
 - Reaction duration (s)
- Calculate the volume of soda lost by measuring the remaining liquid in a graduated cylinder.^{[1][2]}
- Repeat each experimental condition for a minimum of three trials to ensure statistical validity.

Data Presentation

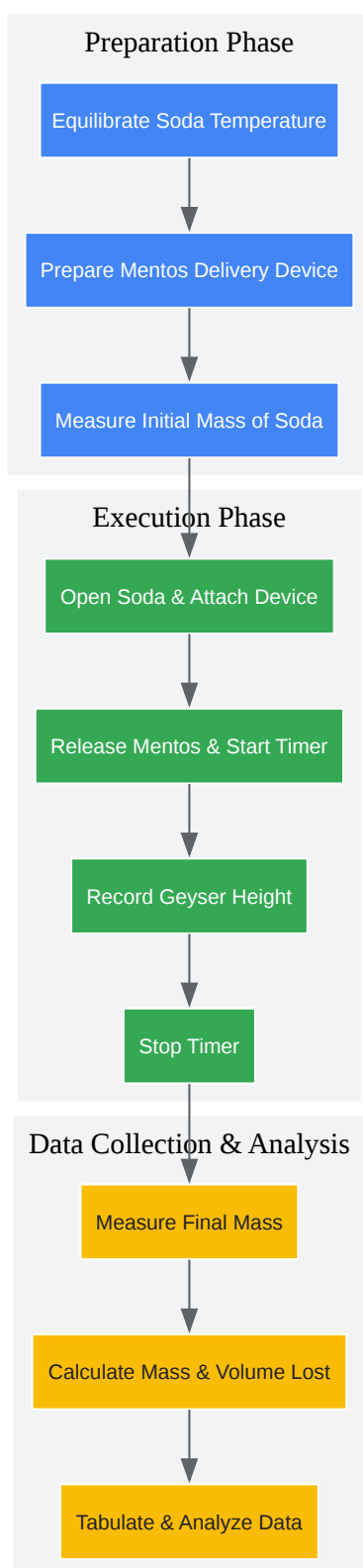
All quantitative data should be summarized in a structured table for easy comparison. Below is an example table for an experiment investigating the effect of the number of Mentos on the reaction.

Number of Mentos	Trial	Max Geyser Height (m)	Reaction Duration (s)	Mass of Soda Lost (g)	Volume of Soda Lost (mL)
3	1				
2					
3					
Average					
Std. Dev.					
5	1				
2					
3					
Average					
Std. Dev.					
7	1				
2					
3					
Average					
Std. Dev.					

Visualizations

Experimental Workflow

The following diagram illustrates the logical flow of the controlled Mentos and soda experiment.

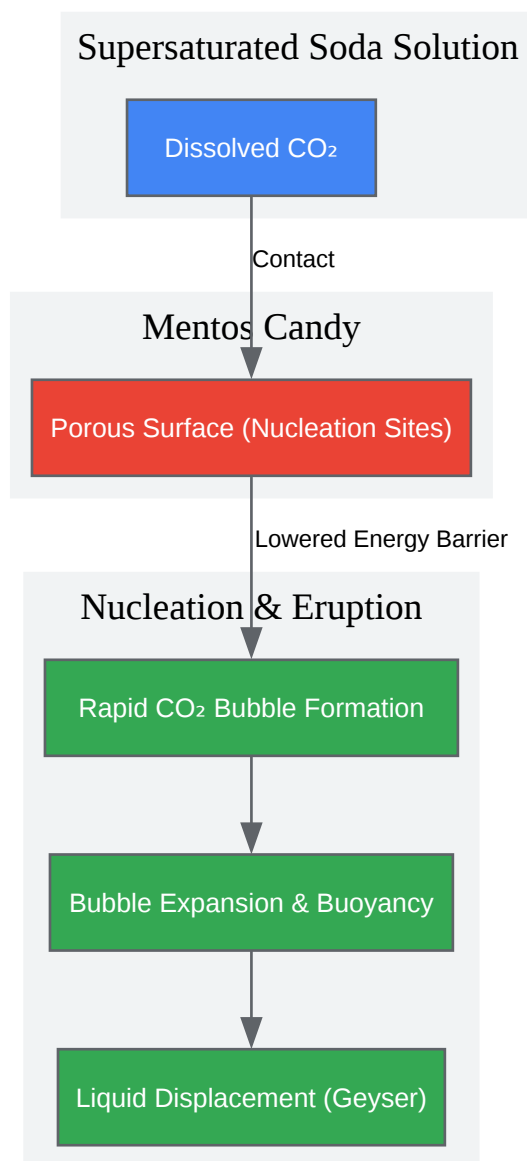


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Experimental Workflow Diagram

Nucleation Process Signaling Pathway

This diagram illustrates the physical process of nucleation at the surface of the Mentos candy.



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Nucleation Process Diagram

Appendix A: DIY Mentos Delivery Device

For researchers who prefer a custom-built solution, a simple and effective delivery device can be constructed from readily available materials.

Materials:

- PVC pipe (diameter slightly larger than a Mentos candy)
- Soda bottle cap
- Drill
- Pin or nail
- String

Instructions:

- Drill a hole in the center of the soda bottle cap that is the same diameter as the outer diameter of the PVC pipe.
- Insert the PVC pipe into the hole, creating a snug fit. Seal with a food-safe adhesive if necessary.
- Drill two small, aligned holes near the bottom of the PVC pipe.
- Insert a pin or nail through these holes to act as a removable stopper for the Mentos.
- Attach a string to the pin for remote release.
- To use, load the Mentos into the tube, screw the cap onto the soda bottle, and pull the string to release the pin and the Mentos.

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References

- 1. stevespangler.com [stevespangler.com]

- 2. stevespangler.com [stevespangler.com]
- 3. stevespangler.com [stevespangler.com]
- 4. youtube.com [youtube.com]
- 5. m.youtube.com [m.youtube.com]
- 6. m.youtube.com [m.youtube.com]
- 7. youtube.com [youtube.com]
- 8. youtube.com [youtube.com]
- 9. Geyser Tube - Mentos Explosion [analyticalsci.com]
- 10. Mentos Geyser Tube: Re-Make : 6 Steps - Instructables [instructables.com]
- 11. The Mentos geyser: From demo to real science | Science News Explores [snexplores.org]
- To cite this document: BenchChem. [Application Notes and Protocols for a Controlled Mentos and Soda Experiment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671302#how-to-create-a-controlled-mentos-and-soda-experiment]

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